Comprehensive Comparison Guide: Reference Standards for 5-(Dimethylamino)-2-phenyl-4-pyrimidinol

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Compound of Interest	
Compound Name:	*5-(Dimethylamino)-2-phenyl-4-pyrimidinol*
Cat. No.:	*B232508*

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Executive Summary: The Molecule & Its Significance

5-(Dimethylamino)-2-phenyl-4-pyrimidinol (often existing in tautomeric equilibrium with its keto-form, 5-(dimethylamino)-2-phenylpyrimidin-4(3H)-one) is a functionalized pyrimidine derivative. It typically serves as:

- Impurity Marker: For monitoring degradation or process-related impurities in the synthesis of phenyl-pyrimidine based kinase inhibitors (e.g., CDK9, JAK inhibitors).
- Metabolite Standard: For identifying oxidative metabolites where the pyrimidine ring is modified.
- Synthetic Intermediate: A quality control checkpoint in API manufacturing.

Establishing a reliable reference standard for this molecule is challenging due to keto-enol tautomerism and potential hygroscopicity of the dimethylamino moiety.

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Technical Specifications & Critical Quality Attributes (CQA)

To function as a Reference Standard, the material must meet rigorous criteria.

Feature	Primary Reference Standard (Gold Standard)	Secondary/Working Standard	Research Grade (Alternative)
Assay (Mass Balance)	≥ 99.0% (w/w)	≥ 98.0% (vs Primary)	Not determined (Area %)
Purity (HPLC)	≥ 99.5%	≥ 99.0%	≥ 95.0%
Water Content (KF)	Measured & Subtracted	Measured	Not Measured
Residual Solvents	Quantified (GC-HS)	Limit Test	Not Controlled
Identity	1H-NMR, 13C-NMR, MS, IR	HPLC RT Match	MS only
Traceability	ISO 17034 / NIST Traceable	Internal Traceability	None
Application	Release testing, Method Validation	Routine QC, Stability	Early Discovery, screening

Tautomeric Challenge

The molecule exists in a dynamic equilibrium between the enol (pyrimidinol) and keto (pyrimidinone) forms. The reference standard is typically characterized in the solid state (often the keto form) but must be dissolved in a solvent that stabilizes one form (e.g., DMSO-d6) for consistent NMR integration.

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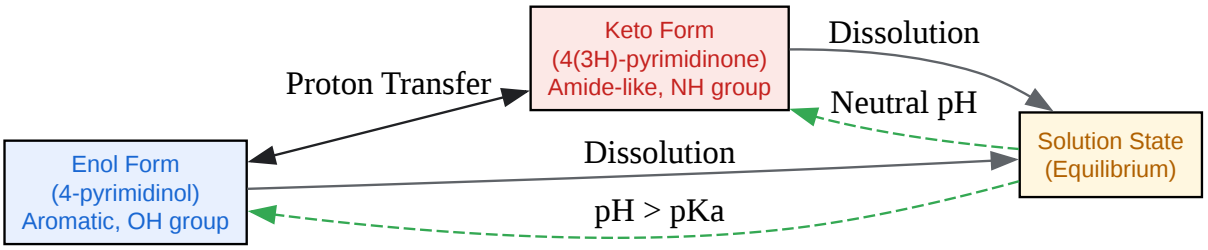

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Figure 1: Tautomeric equilibrium critical for NMR characterization and HPLC peak shape.

Comparative Performance Analysis

A. Primary Standard vs. In-Situ Generation

Scenario: A lab considers synthesizing the standard in-situ versus purchasing a characterized Primary Standard.

- Primary Standard (Isolated):
  - Pros: Absolute quantification. Eliminates response factor errors. Validates mass balance.
  - Cons: High initial cost (~

    2000/mg for custom synthesis).
  - Verdict:Mandatory for GMP release testing and pivotal stability studies.
- In-Situ / RRT Approach:
  - Pros: No procurement cost. Uses Relative Retention Time (RRT).
  - Cons: Assumes response factor = 1.0 (often false for aminopyrimidines due to UV absorbance shifts). High risk of regulatory rejection.
  - Verdict: Acceptable only for early-phase discovery screening.

B. Salt Form Selection

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The 5-dimethylamino group is basic.

- Free Base: May be sticky or hygroscopic. Harder to crystallize.
- HCl Salt: Higher melting point, better water solubility, but potentially hygroscopic.
- Recommendation: The Free Base is preferred for HPLC standards to avoid "system peaks" from counter-ions, unless the drug substance itself is a salt.

Experimental Protocols

Protocol 1: Purity Assessment by HPLC-UV

Objective: Determine the chromatographic purity of the reference standard.

Reagents:

- Acetonitrile (HPLC Grade)
- Ammonium Bicarbonate (Buffer)
- Water (Milli-Q)

Instrument Parameters:

- Column: C18 Reverse Phase (e.g., Waters XBridge C18, 150 x 4.6 mm, 3.5 µm). Note: High pH stability required due to basic amino group.
- Mobile Phase A: 10 mM Ammonium Bicarbonate, pH 9.0 (Promotes free base form, sharpens peaks).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 min.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (aromatic ring) and 280 nm.

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- Temperature: 30°C.

Procedure:

- Dissolve 1.0 mg of Standard in 1 mL of DMSO (ensure complete solubility).
- Dilute to 0.1 mg/mL with Mobile Phase A:Acetonitrile (50:50).
- Inject 10 µL.
- Calculate %Area of the main peak.

Protocol 2: Mass Balance Assay Calculation

Objective: Assign an absolute potency value to the standard.

- Chromatographic Purity (%Imp): From Protocol 1.
- Water Content (%Water): Determine via Karl Fischer (Coulometric). Expect 0.5 - 2.0% for hygroscopic amines.
- Residual Solvents: Determine via GC-Headspace.
- Residue on Ignition (ROI): Determine inorganic content (sulfated ash).

Workflow for Standard Qualification

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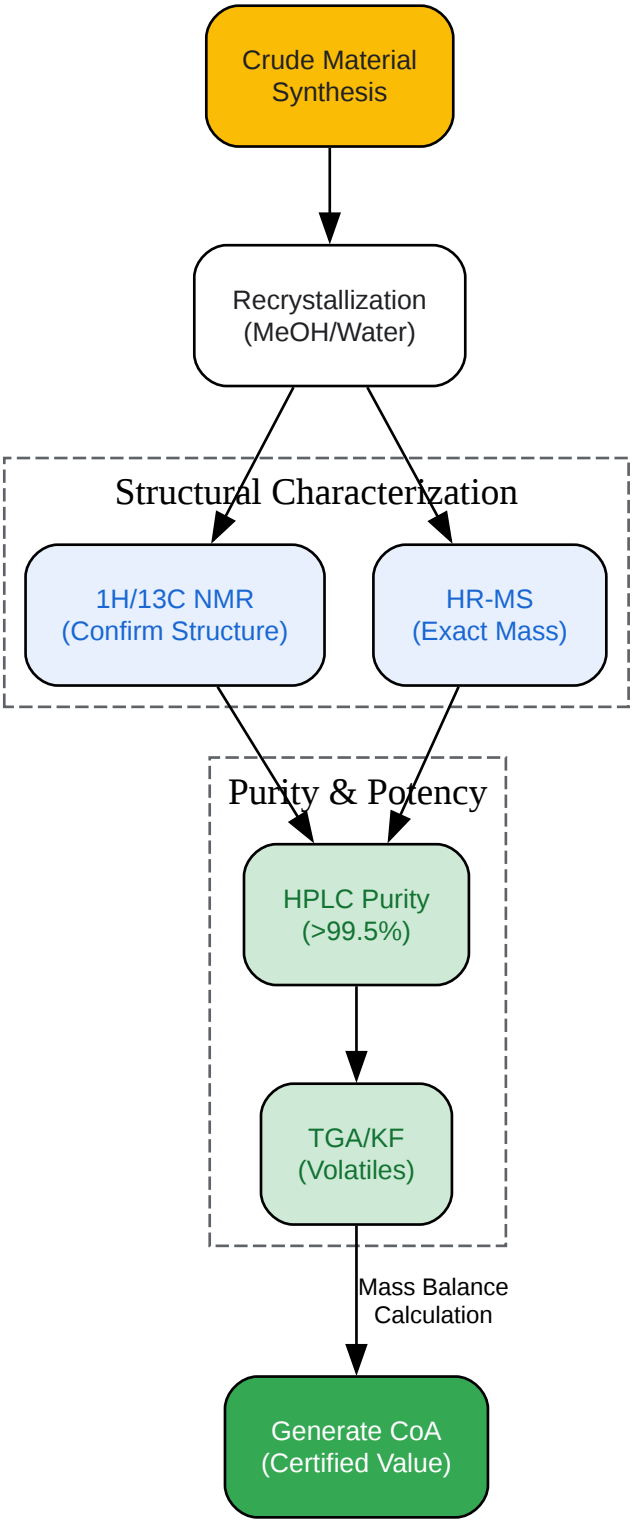

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Figure 2: Step-by-step qualification workflow for establishing the Primary Reference Standard.

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Storage and Handling

- Storage: -20°C, desiccated. Protect from light (pyrimidine derivatives can be photosensitive).
- Handling: Allow vial to reach room temperature before opening to prevent condensation (hygroscopicity risk).

References

- ICH Expert Working Group. "ICH Q3A(R2): Impurities in New Drug Substances." International Council for Harmonisation, 2006. [Link]
- European Medicines Agency. "Guideline on the limits of genotoxic impurities." EMA, 2006. [Link]
- PubChem. "Compound Summary: Pyrimidine Derivatives." National Library of Medicine. [Link]
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